

# Commercial availability and suppliers of 2,2-Dimethyl-4-oxopentanenitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dimethyl-4-oxopentanenitrile

Cat. No.: B2769413

[Get Quote](#)

## Technical Guide: 2,2-Dimethyl-4-oxopentanenitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,2-Dimethyl-4-oxopentanenitrile**, a versatile building block in organic synthesis. This document covers its commercial availability, key chemical properties, and its utility in the synthesis of valuable heterocyclic compounds.

## Commercial Availability and Suppliers

**2,2-Dimethyl-4-oxopentanenitrile** is commercially available from several chemical suppliers. It is typically supplied for research and development purposes. Below is a summary of key suppliers and their available product specifications.

Supplier	Product Code/CAS No.	Purity	Available Quantities	Contact Information
Benchchem	B2769413	-	-	Not specified
Biosynth	IBA23513	-	Custom	--INVALID-LINK--
CymitQuimica	3D-IBA23513	Min. 95%	100mg, 1g	--INVALID-LINK-- [1]
BLD Pharm	33235-13-1	-	-	--INVALID-LINK-- [2]

## Chemical and Physical Properties

This section summarizes the key physicochemical properties of **2,2-Dimethyl-4-oxopentanenitrile**.

Property	Value	Source
CAS Number	33235-13-1	PubChem[3], CymitQuimica[1], Biosynth[4]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO	PubChem[3], CymitQuimica[1], Biosynth[4]
Molecular Weight	125.17 g/mol	PubChem[3], CymitQuimica[1], Biosynth[4]
IUPAC Name	2,2-dimethyl-4-oxopentanenitrile	PubChem[3]
SMILES	<chem>CC(=O)CC(C)(C)C#N</chem>	PubChem[3], Biosynth[4]
Physical Description	Not specified, likely a liquid or low-melting solid	-
Solubility	Not specified	-

## Synthesis and Experimental Protocols

**2,2-Dimethyl-4-oxopentanenitrile** belongs to the class of  $\beta$ -ketonitriles.<sup>[5]</sup> A general and key synthetic strategy for this class of compounds is the acylation of a nitrile anion.<sup>[5][6]</sup> Specifically for **2,2-Dimethyl-4-oxopentanenitrile**, a feasible approach involves the acylation of the anion of isobutyronitrile (2-methylpropanenitrile).<sup>[5]</sup>

While a specific, detailed experimental protocol for the synthesis of **2,2-Dimethyl-4-oxopentanenitrile** is not readily available in the public domain, a general procedure for the synthesis of  $\beta$ -ketonitriles from esters and nitriles using potassium tert-butoxide can be adapted.<sup>[7]</sup>

Representative Experimental Protocol for the Synthesis of  $\beta$ -Ketonitriles (Adapted for **2,2-Dimethyl-4-oxopentanenitrile**):

Disclaimer: This is a generalized protocol and may require optimization for the specific synthesis of **2,2-Dimethyl-4-oxopentanenitrile**.

Materials:

- Isobutyronitrile
- An appropriate acetylating agent (e.g., ethyl acetate)
- Potassium tert-butoxide (KOt-Bu)
- Anhydrous tetrahydrofuran (THF)
- Dilute hydrochloric acid (HCl)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the acetylating agent (e.g., ethyl acetate, 1.0 equivalent) in anhydrous THF.
- Add isobutyronitrile (1.0-1.2 equivalents) to the solution.

- Cool the mixture in an ice bath.
- Slowly add potassium tert-butoxide (1.5-2.0 equivalents) portion-wise, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly adding dilute hydrochloric acid until the mixture is acidic (pH ~5-6).
- Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- The crude **2,2-Dimethyl-4-oxopentanenitrile** can be purified by vacuum distillation or column chromatography on silica gel.

## Applications in Synthesis

**2,2-Dimethyl-4-oxopentanenitrile** is a valuable intermediate in organic synthesis, particularly for the construction of heterocyclic compounds.

## Synthesis of Pyrazole Derivatives

$\beta$ -Ketonitriles are common precursors for the synthesis of pyrazole derivatives through condensation reactions with hydrazine or its derivatives.<sup>[5][8][9]</sup>

Generalized Experimental Protocol for Pyrazole Synthesis:

Materials:

- **2,2-Dimethyl-4-oxopentanenitrile**

- Hydrazine hydrate or a substituted hydrazine
- Ethanol or acetic acid (as solvent)

Procedure:

- Dissolve **2,2-Dimethyl-4-oxopentanenitrile** (1.0 equivalent) in a suitable solvent such as ethanol or acetic acid in a round-bottom flask.
- Add hydrazine hydrate or a substituted hydrazine (1.0-1.1 equivalents) to the solution.
- The reaction mixture can be stirred at room temperature or heated to reflux, depending on the reactivity of the substrates. Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture to room temperature.
- If a precipitate forms, it can be collected by filtration, washed with a cold solvent, and dried.
- If no precipitate forms, the solvent is removed under reduced pressure, and the resulting residue can be purified by recrystallization or column chromatography.

## Intermediate in Agrochemical Synthesis

This compound and its structural analogs serve as intermediates in the synthesis of agrochemicals. For instance, isobutyronitrile, a precursor to **2,2-Dimethyl-4-oxopentanenitrile**, is a starting material for the synthesis of the fungicide metconazole.[5]

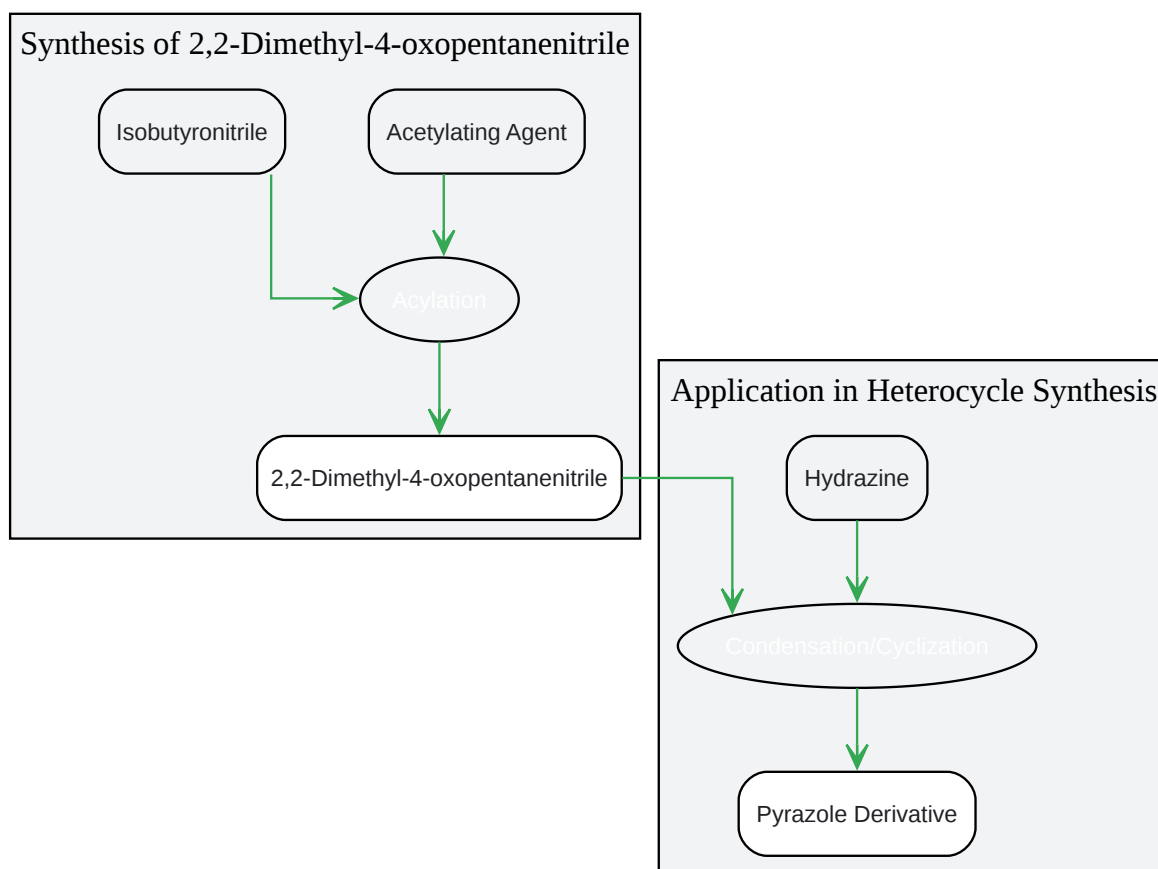
## Signaling Pathways and Biological Activity

Based on the available literature, **2,2-Dimethyl-4-oxopentanenitrile** is primarily utilized as a chemical intermediate in organic synthesis. There is currently no significant published research detailing its involvement in specific biological signaling pathways or its use as a lead compound in drug development. Some preliminary research has suggested potential antimicrobial activity and interaction with P-glycoprotein, but these findings are not extensively documented.[5]

## Visualizations

## Synthetic Workflow

The following diagram illustrates the general synthetic utility of **2,2-Dimethyl-4-oxopentanenitrile** as a building block.

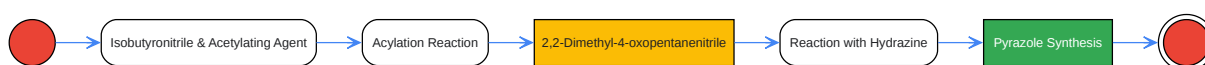


[Click to download full resolution via product page](#)

Caption: General synthetic route and application of **2,2-Dimethyl-4-oxopentanenitrile**.

## Logical Relationship of Synthetic Steps

This diagram outlines the logical progression from starting materials to a key application of the target compound.



[Click to download full resolution via product page](#)

Caption: Logical workflow from precursors to pyrazole synthesis.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cymitquimica.com [cymitquimica.com]
- 2. 33235-13-1|2,2-Dimethyl-4-oxopentanenitrile|BLD Pharm [bldpharm.com]
- 3. 2,2-Dimethyl-4-oxopentanenitrile | C<sub>7</sub>H<sub>11</sub>NO | CID 12647059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,2-Dimethyl-4-oxopentanenitrile | 33235-13-1 | IBA23513 [biosynth.com]
- 5. 2,2-Dimethyl-4-oxopentanenitrile | 33235-13-1 | Benchchem [benchchem.com]
- 6. A green, economical synthesis of  $\beta$ -ketonitriles and trifunctionalized building blocks from esters and lactones - PMC [pmc.ncbi.nlm.nih.gov]
- 7. provost.utsa.edu [provost.utsa.edu]
- 8. Multicomponent syntheses of pyrazoles via (3 + 2)-cyclocondensation and (3 + 2)-cycloaddition key steps - PMC [pmc.ncbi.nlm.nih.gov]
- 9. BJOC - Multicomponent syntheses of pyrazoles via (3 + 2)-cyclocondensation and (3 + 2)-cycloaddition key steps [beilstein-journals.org]
- To cite this document: BenchChem. [Commercial availability and suppliers of 2,2-Dimethyl-4-oxopentanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2769413#commercial-availability-and-suppliers-of-2-2-dimethyl-4-oxopentanenitrile]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)